

comparative study of different halogenated 8-methoxyquinolines

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Compound of Interest

Compound Name: *3-Bromo-4,5-dichloro-8-methoxyquinoline*

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A Comparative Guide to Halogenated 8-Methoxyquinolines: Synthesis, Bioactivity, and Structure-Activity Relationships

Authored by: A Senior Application Scientist

This guide provides a comprehensive comparative analysis of halogenated 8-methoxyquinoline derivatives, a class of compounds garnering significant interest in medicinal chemistry. The introduction of different halogens (Fluorine, Chlorine, Bromine, Iodine) onto the 8-methoxyquinoline scaffold profoundly influences its physicochemical properties and biological activities. This document is intended for researchers, scientists, and drug development professionals, offering an in-depth look at their synthesis, a comparative evaluation of their performance supported by experimental data, and an exploration of the underlying structure-activity relationships (SAR).

Introduction: The 8-Methoxyquinoline Scaffold and the Role of Halogenation

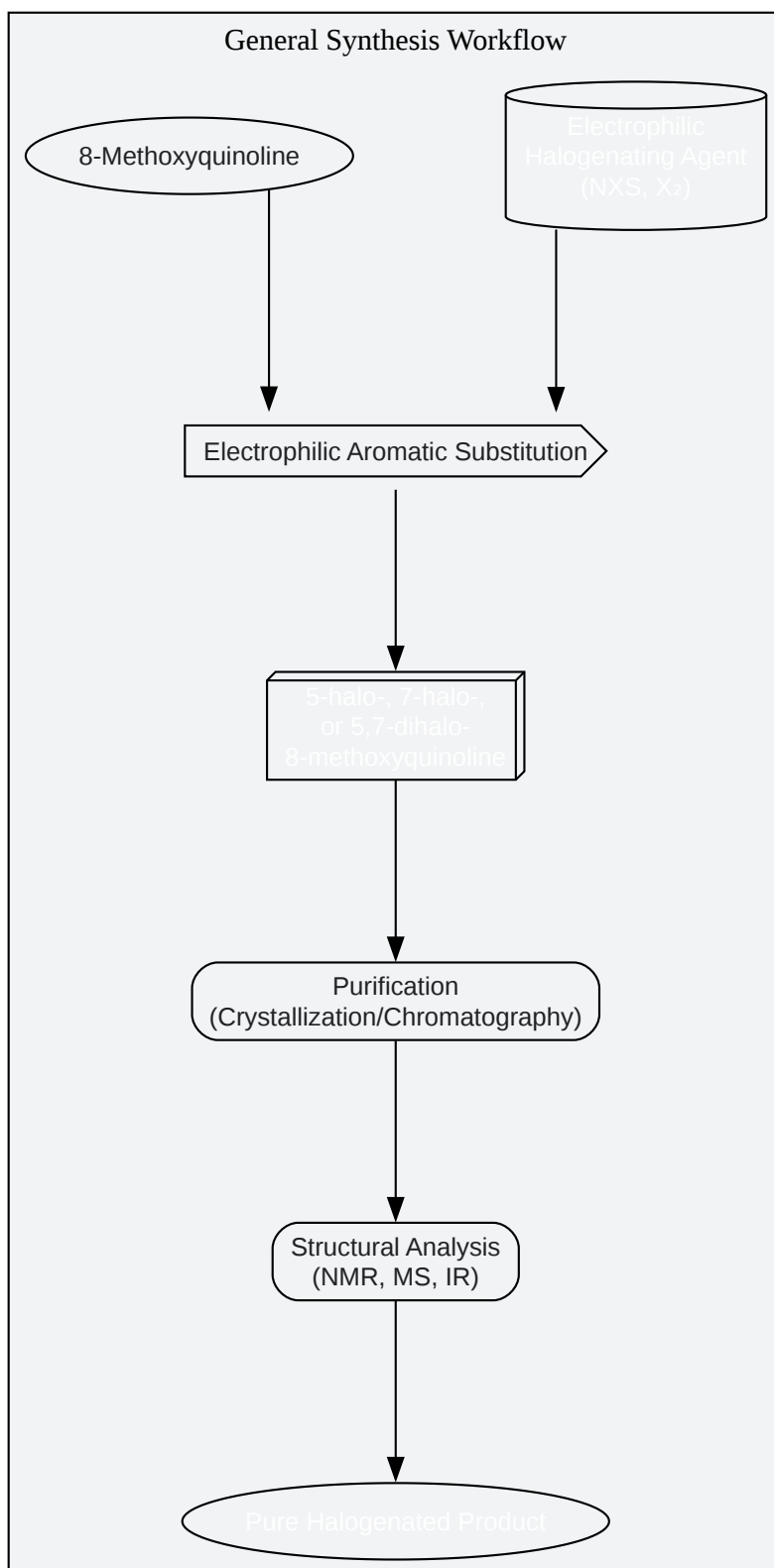
The quinoline ring system is a "privileged scaffold" in drug discovery, forming the core of numerous therapeutic agents.^[1] The 8-methoxyquinoline variant, in particular, serves as a versatile starting point for synthetic modifications. Halogenation is a common and powerful strategy in medicinal chemistry to modulate a molecule's properties. The introduction of halogens can alter lipophilicity, electronic distribution, metabolic stability, and binding interactions with biological targets.^{[2][3]} These modifications can enhance potency, tune selectivity, and improve pharmacokinetic profiles. For instance, halogenated 8-hydroxyquinolines (the precursor to 8-methoxyquinolines) are known for their antiseptic, anticancer, and antineurodegenerative properties.^[4] This guide will dissect the impact of substituting different halogens at various positions on the 8-methoxyquinoline core.

Comparative Synthesis of Halogenated 8-Methoxyquinolines

The primary route for synthesizing halogenated 8-methoxyquinolines is through electrophilic aromatic substitution. The reaction conditions and the choice of halogenating agent are critical for controlling regioselectivity and yield.

Core Synthetic Pathway: Electrophilic Halogenation

The electron-donating nature of the methoxy group at the C-8 position and the nitrogen atom in the quinoline ring directs electrophiles primarily to the C-5 and C-7 positions.



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Caption: General workflow for the synthesis and characterization of halogenated 8-methoxyquinolines.

Experimental Protocol: Bromination of 8-Methoxyquinoline

This protocol is adapted from established methods for the electrophilic halogenation of quinoline systems.[5] The choice of N-Bromosuccinimide (NBS) as the bromine source is common due to its ease of handling compared to molecular bromine.

Objective: To synthesize 5,7-dibromo-8-methoxyquinoline.

Materials:

- 8-Methoxyquinoline
- N-Bromosuccinimide (NBS)
- Sulfuric Acid (93%)
- Chloroform (CHCl_3)
- Sodium Bicarbonate (NaHCO_3) solution (saturated)
- Anhydrous Magnesium Sulfate (MgSO_4)
- Deionized Water
- Ice

Procedure:

- **Reaction Setup:** In a 100 mL round-bottom flask equipped with a magnetic stirrer, dissolve 1.0 equivalent of 8-methoxyquinoline in concentrated sulfuric acid at 0°C (ice bath).
- **Addition of Brominating Agent:** Slowly add 2.2 equivalents of NBS in small portions over 30 minutes, ensuring the temperature remains below 5°C . The use of a strong acid like H_2SO_4 activates the quinoline ring for electrophilic attack.[5]

- **Reaction Progression:** Allow the mixture to stir at room temperature for 4-6 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Work-up:** Carefully pour the reaction mixture onto crushed ice. This precipitates the product and dilutes the strong acid.
- **Neutralization:** Neutralize the acidic solution by slowly adding a saturated solution of NaHCO_3 until the effervescence ceases and the pH is approximately 7-8.
- **Extraction:** Extract the aqueous mixture three times with chloroform. The organic layers contain the desired product.
- **Drying and Concentration:** Combine the organic extracts and dry over anhydrous MgSO_4 . Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** Recrystallize the crude product from ethanol to obtain pure 5,7-dibromo-8-methoxyquinoline.
- **Characterization:** Confirm the structure of the product using ^1H NMR, ^{13}C NMR, and Mass Spectrometry.

Comparative Physicochemical Properties

The nature of the halogen substituent significantly impacts the electronic and steric properties of the molecule.

Property	Fluorine (F)	Chlorine (Cl)	Bromine (Br)	Iodine (I)	General Trend/Commentary
Atomic Radius (Å)	0.57	0.99	1.14	1.33	Increases down the group, affecting steric interactions with target biomolecules.
Electronegativity (Pauling)	3.98	3.16	2.96	2.66	Fluorine is the most electronegative, leading to strong inductive effects.
C-X Bond Strength (kJ/mol)	~485	~340	~285	~210	C-F bond is significantly stronger, often leading to greater metabolic stability.[6]
Lipophilicity (logP contribution)	+0.15	+0.70	+0.87	+1.15	Increases with the size of the halogen, which can enhance membrane permeability. [3]

Halogen Bonding Potential					The ability to act as a halogen bond donor increases from Cl to I, enabling specific interactions with electron- rich pockets in proteins.[3]
	Weak	Moderate	Strong	Strongest	

Data compiled from established chemical principles and comparative studies.[3][6][7]

Comparative Biological Activity

Halogenated 8-methoxyquinolines have demonstrated a wide spectrum of biological activities, most notably as antimicrobial and anticancer agents. The choice of halogen and its position are critical determinants of efficacy and selectivity.

Antimicrobial Activity

Quinolone derivatives are well-known antibacterial agents, primarily acting by inhibiting bacterial DNA gyrase and topoisomerase IV. Halogenation can enhance this activity.

A comparative study on halogenated 8-hydroxyquinolines (the immediate precursors) reveals the potent effect of halogen substitution.[8] For instance, cloxyquin (5-chloro-8-hydroxyquinoline) and 7-bromo-8-hydroxyquinoline showed high activity against Gram-negative bacteria.[8] Studies have shown that the 8-methoxy group, when compared to an 8-chloro group in a quinolone scaffold, significantly lowers the propensity for the development of bacterial resistance.[9]

Table 1: Comparative Antimicrobial Activity (MIC μ M)

Compound	S. aureus	P. aeruginosa	C. albicans	Reference
8-Hydroxyquinoline (Parent)	13.78	>644.92	3.44	[8]
5-Nitro-8-hydroxyquinoline (Nitroxoline)	42.07	84.14	10.52	[8]
5-Chloro-8-hydroxyquinoline (Cloxyquin)	22.27	>644.92	11.14	[8]
7-Bromo-8-hydroxyquinoline	89.09	>644.92	44.54	[8]
5-Chloro-7-iodo-8-hydroxyquinoline (Clioquinol)	11.45	>644.92	5.72	[8]
8-Methoxyquinoline	Strong Activity	Inactive	Strong Activity	[10]

Note: Data for 8-hydroxyquinoline derivatives are presented to illustrate halogenation effects. 8-methoxyquinoline itself shows strong activity, which is then modulated by halogenation.

Experimental Protocol: Minimum Inhibitory Concentration (MIC) Assay

This protocol follows the standard broth microdilution method to determine the MIC of a compound against a specific microorganism.

Objective: To determine the lowest concentration of a halogenated 8-methoxyquinoline derivative that inhibits the visible growth of a target bacterium.

Materials:

- Test compounds (dissolved in DMSO)
- Bacterial strain (e.g., *Staphylococcus aureus* ATCC 25923)
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Sterile 96-well microtiter plates
- Bacterial inoculum standardized to 0.5 McFarland ($\sim 1.5 \times 10^8$ CFU/mL)
- Positive control (e.g., Ciprofloxacin)
- Negative control (broth only)
- DMSO control

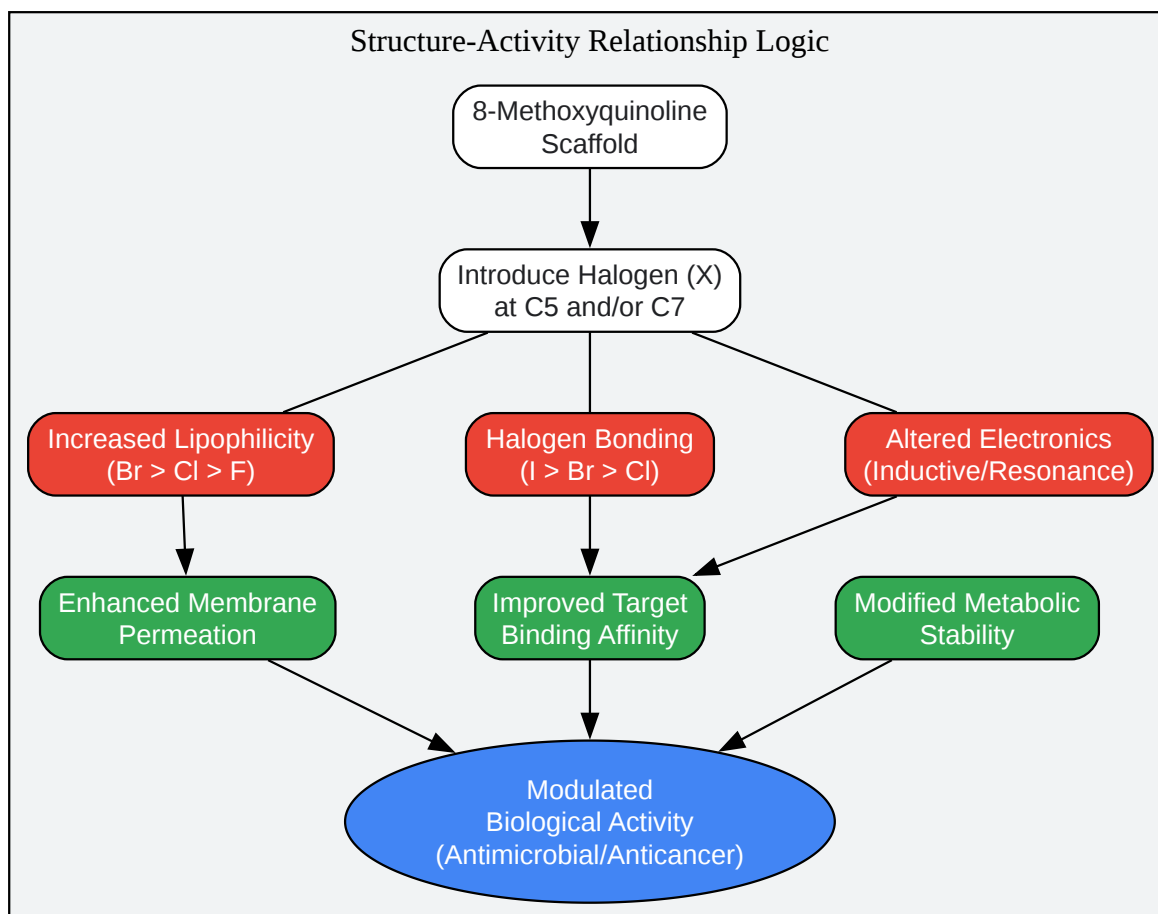
Procedure:

- Preparation of Plates: Add 50 μ L of CAMHB to all wells of a 96-well plate.
- Serial Dilution: Add 50 μ L of the test compound (at 2x the highest desired concentration) to the first column of wells. Perform a 2-fold serial dilution by transferring 50 μ L from the first column to the second, and so on, discarding the last 50 μ L from the final dilution column.
- Inoculation: Dilute the 0.5 McFarland bacterial suspension in CAMHB to achieve a final concentration of $\sim 5 \times 10^5$ CFU/mL in the wells. Add 50 μ L of this standardized inoculum to each well (except the negative control).
- Controls: Include wells for a positive control (serial dilution of a standard antibiotic), a negative control (100 μ L of uninoculated broth), and a vehicle control (inoculum with the highest concentration of DMSO used).
- Incubation: Cover the plate and incubate at 37°C for 18-24 hours.
- Reading Results: The MIC is the lowest concentration of the compound at which there is no visible turbidity (growth).

Anticancer Activity

Halogenation has been shown to increase both the toxicity and selectivity of 8-hydroxyquinoline derivatives against multidrug-resistant (MDR) cancer cells.[2] The presence of halogen atoms at the C-5 position, in particular, appears to be beneficial.[2] Novel brominated methoxyquinolines have exhibited significant inhibitory effects against various cancer cell lines, including C6, HeLa, and HT29.[11]

The mechanism often involves the induction of apoptosis and the inhibition of key enzymes like topoisomerase I, which is crucial for DNA replication.[11]



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Caption: Key factors in the structure-activity relationship of halogenated 8-methoxyquinolines.

Conclusion and Future Perspectives

The comparative analysis of halogenated 8-methoxyquinolines underscores the profound impact of the type and position of the halogen substituent.

- **Synthesis:** Electrophilic halogenation remains a straightforward and effective method for generating a library of these compounds.
- **Properties:** A clear trend exists where increasing the atomic size of the halogen enhances lipophilicity and halogen bonding potential, while decreasing electronegativity.
- **Biological Activity:** Halogenation is a validated strategy for boosting both antimicrobial and anticancer activities. Chlorine and bromine substitutions often provide a good balance of electronic and steric properties for enhanced potency. Furthermore, the 8-methoxy group itself may confer an advantage by reducing the likelihood of resistance development in bacteria.[9]

Future research should focus on synthesizing a complete matrix of mono- and di-halogenated (F, Cl, Br, I) 8-methoxyquinolines to perform a head-to-head comparison of their biological activities. Investigating their mechanisms of action, particularly their effects on different topoisomerase isoforms and their potential for metal chelation, will be crucial for developing these promising scaffolds into next-generation therapeutic agents.

References

- Reinvestigation of bromination of 8-substituted quinolines and synthesis of novel phthalonitriles. (2016).
- Recent Advances in the Synthesis and Biological Activity of 8-Hydroxyquinolines. (2022). Molecules.
- Antibacterial and Synergistic Activity of a New 8-Hydroxyquinoline Derivative Against Methicillin-Resistant *Staphylococcus Aureus*. (2022). Future Microbiology.
- Anticancer activity of 8-hydroxyquinoline-triphenylphosphine rhodium(III) complexes targeting mitophagy pathways. (N/A).
- Structure–Activity Relationships of 8-Hydroxyquinoline-Derived Mannich Bases with Tertiary Amines Targeting Multidrug-Resistant Cancer. (N/A). Journal of Medicinal Chemistry.
- Recent Advances in the Synthesis and Biological Activity of 8-Hydroxyquinolines. (2022). MDPI.

- Highly Brominated Quinolines: Synthesis, Characterization, and Investigation of Anticancer Activities Supported by Molecular Dynamics. (2025). Chemistry & Biodiversity.
- Discovery of novel halogenated 8-hydroxyquinoline-based anti-MRSA agents: In vitro and QSAR studies. (2020). Drug Development Research.
- Design, Synthesis, and Anticancer and Antibacterial Activities of Quinoline-5-Sulfonamides. (2024). Molecules.
- Antibacterial and Antibiofilm Activity of 8-Hydroxyquinoline Derivatives Against Mycobacterium and Staphylococcus Species. (N/A). Chemistry & Biodiversity.
- Synthesis of 8-Methoxyquinoline and 5-Nitro-8-methoxyquinoline and their Biological Activities. (2014).
- Synthesis, Characterization, Antimicrobial and Anticancer Evaluation of Novel Heterocyclic Diazene Compounds Derived
- The halogenated 8 hydroxyquinolines. (N/A).
- Comparative in vitro and in vivo activity of the C-8 methoxy quinolone moxifloxacin and the C-8 chlorine quinolone BAY y 3118. (2001). The Journal of Infectious Diseases.
- Sonolysis of fluoro-, chloro-, bromo- and iodobenzene: A comparative study. (2025).
- Derivatives (halogen, nitro and amino) of 8-hydroxyquinoline with highly potent antimicrobial and antioxidant activities. (2016). Biochemistry and Biophysics Reports.
- Which halogen to choose? Comparing the effects of chlorine and fluorine as bioisosteric substituents in drug design. (N/A). ChemRxiv.
- Supramolecular equivalence of ethynyl, chloro, bromo and iodo groups. A comparison of the crystal structures of some 4. (N/A). CrystEngComm.
- Unveiling the Action of 8-Fluoroquinoline-3-carboxamide: A Comparative Guide to Its Mechanism of Action. (2025). Benchchem.

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- [5. acgpubs.org \[acgpubs.org\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. scispace.com \[scispace.com\]](#)
- [8. Derivatives \(halogen, nitro and amino\) of 8-hydroxyquinoline with highly potent antimicrobial and antioxidant activities - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. Comparative in vitro and in vivo activity of the C-8 methoxy quinolone moxifloxacin and the C-8 chlorine quinolone BAY y 3118 - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [10. researchgate.net \[researchgate.net\]](#)
- [11. Highly Brominated Quinolines: Synthesis, Characterization, and Investigation of Anticancer Activities Supported by Molecular Dynamics - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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